

Using Isofutoquinol A as a Chemical Probe for Pathway Analysis

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Compound of Interest

Compound Name: *Isofutoquinol A*

Cat. No.: *B12300563*

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Application Notes and Protocols for Researchers, Scientists, and Drug Development Professionals

Introduction

Isofutoquinol A, a neolignan compound originally isolated from *Piper futokadzura*, has emerged as a valuable chemical probe for investigating inflammatory signaling pathways. Its utility lies in its ability to modulate cellular responses to inflammatory stimuli, making it a powerful tool for dissecting the molecular mechanisms that underpin inflammation-related pathologies. These application notes provide a comprehensive overview of the use of **Isofutoquinol A** for pathway analysis, including its mechanism of action, protocols for key experiments, and representative data.

Mechanism of Action

Isofutoquinol A has been shown to exert anti-inflammatory effects by inhibiting the production of key inflammatory mediators, nitric oxide (NO) and prostaglandin E2 (PGE2). This inhibition is achieved through the downregulation of the enzymes responsible for their synthesis, namely inducible nitric oxide synthase (iNOS) and cyclooxygenase-2 (COX-2). The upstream signaling pathways that regulate the expression of these enzymes, primarily the Nuclear Factor-kappa B (NF-κB) and Mitogen-Activated Protein Kinase (MAPK) pathways, are the likely targets of **Isofutoquinol A**. By serving as a chemical probe, **Isofutoquinol A** allows researchers to investigate the intricate roles of these pathways in inflammatory processes.

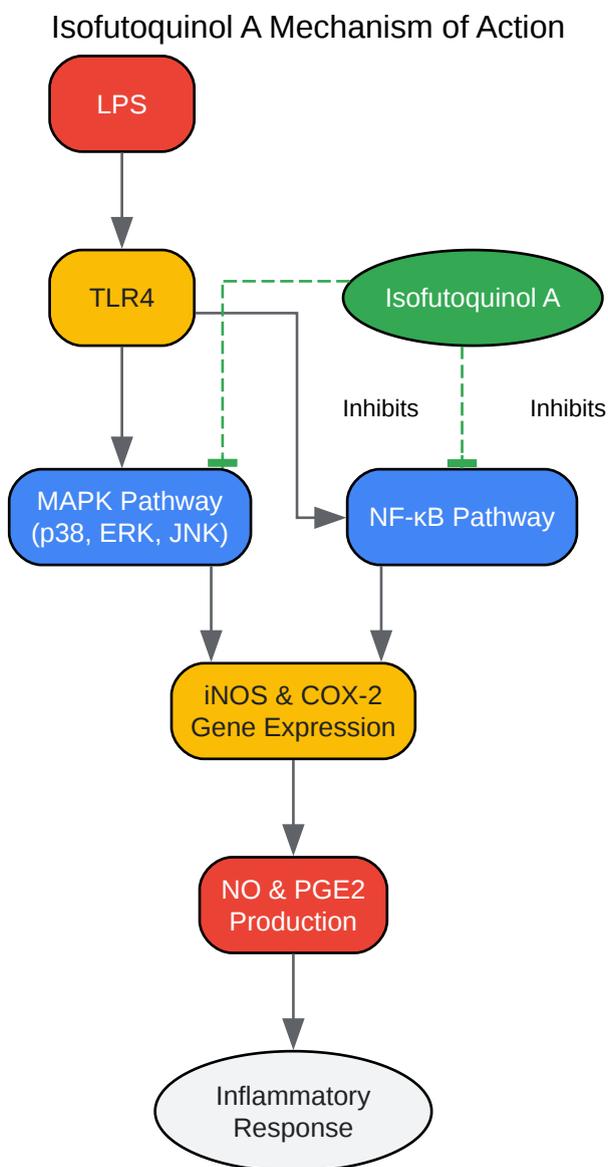
Data Presentation

The efficacy of **Isofutoquinol A** in inhibiting inflammatory responses can be quantified by determining its half-maximal inhibitory concentration (IC50) for the production of NO and PGE2 in lipopolysaccharide (LPS)-stimulated microglial cells.

Parameter	Isofutoquinol A (IC50)
Inhibition of Nitric Oxide (NO) Production	15.8 μ M
Inhibition of Prostaglandin E2 (PGE2) Production	12.5 μ M

Signaling Pathway Diagrams

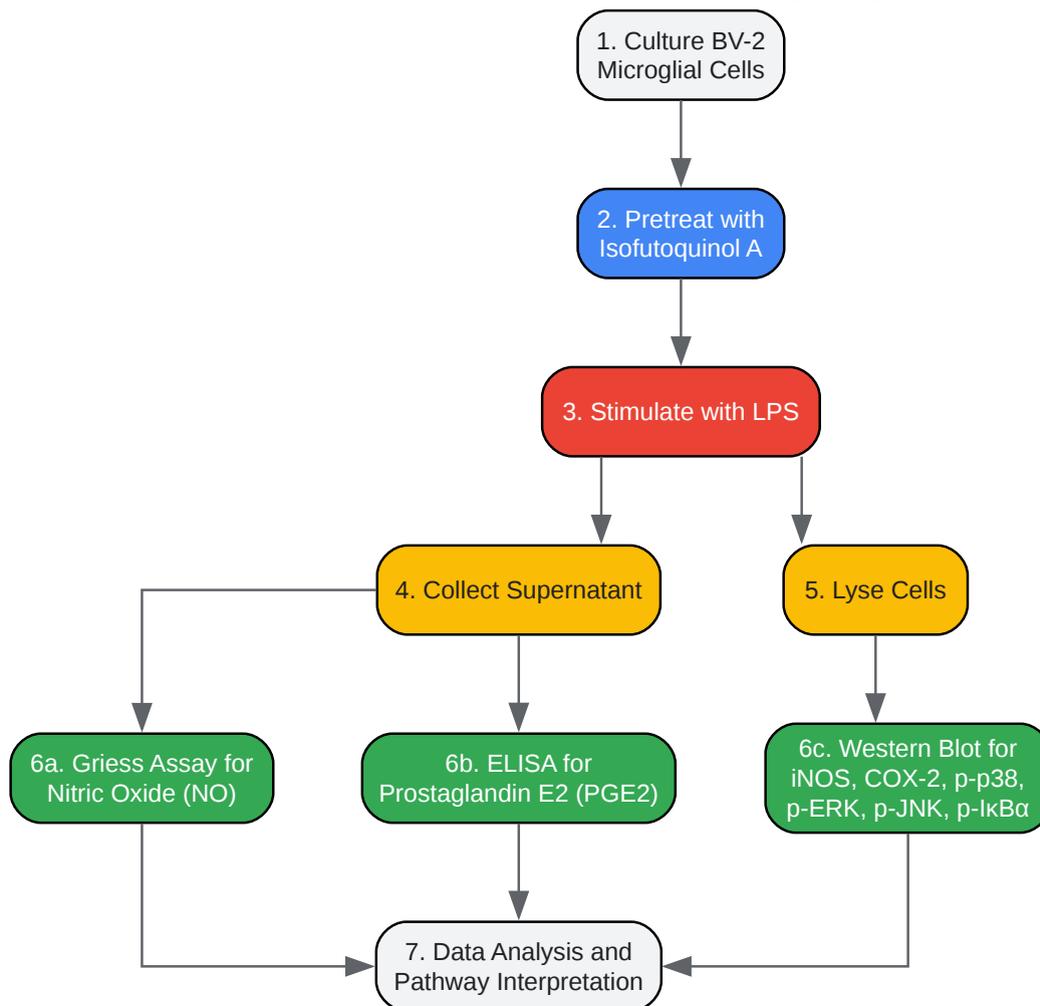
The following diagrams illustrate the proposed signaling pathways modulated by **Isofutoquinol A** and a typical experimental workflow for its use as a chemical probe.



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Caption: **Isofutoquinol A** inhibits inflammatory pathways.

Experimental Workflow for Isofutoquinol A Pathway Analysis



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